

Personal protective equipment for handling 1-Myristoyl-3-butyryl-rac-glycerol

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Compound of Interest

Compound Name: 1-Myristoyl-3-butyryl-rac-glycerol

Cat. No.: B3026230

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Essential Safety and Handling Guide for 1-Myristoyl-3-butyryl-rac-glycerol

This guide provides essential safety and logistical information for handling **1-Myristoyl-3-butyryl-rac-glycerol** in a laboratory setting. The following procedures are based on available safety data sheets and general laboratory best practices to ensure the safe handling and disposal of this chemical.

Hazard Assessment

According to the Safety Data Sheet (SDS), **1-Myristoyl-3-butyryl-rac-glycerol** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] The NFPA and HMIS ratings, which indicate the level of health, flammability, and reactivity hazard, are all rated as 0.[1]

Hazard Rating System	Health	Flammability	Reactivity
NFPA	0	0	0
HMIS	0	0	0

Source: Cayman Chemical Safety Data Sheet.[1]

Despite the low hazard rating, it is crucial to follow standard laboratory safety protocols to minimize any potential risks.

Personal Protective Equipment (PPE)

While the SDS for **1-Myristoyl-3-butyryl-rac-glycerol** does not mandate specific personal protective equipment, standard laboratory PPE is recommended to ensure best practices in chemical handling.^{[1][2]}

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields.^[3]
- **Hand Protection:** Handle with gloves.^[3] Although no specific glove material is recommended due to a lack of testing, impermeable and resistant gloves should be used.^{[1][2]} Always inspect gloves prior to use and wash and dry hands after handling.^[3]
- **Body Protection:** Wear a laboratory coat. For situations with a risk of splashing, consider fire/flammable resistant and impervious clothing.^[3]
- **Respiratory Protection:** Not generally required.^{[1][2]} However, if dust or aerosols are generated and exposure limits are exceeded, or if irritation is experienced, a full-face respirator should be used.^[3]

Operational and Handling Plan

Handling:

- **Ventilation:** Handle in a well-ventilated place.^[3]
- **Avoid Contact:** Take measures to avoid contact with skin and eyes.^[3]
- **Aerosol/Dust Prevention:** Avoid the formation of dust and aerosols.^[3]
- **General Hygiene:** Follow the usual precautionary measures for handling chemicals.^{[1][2]}

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]

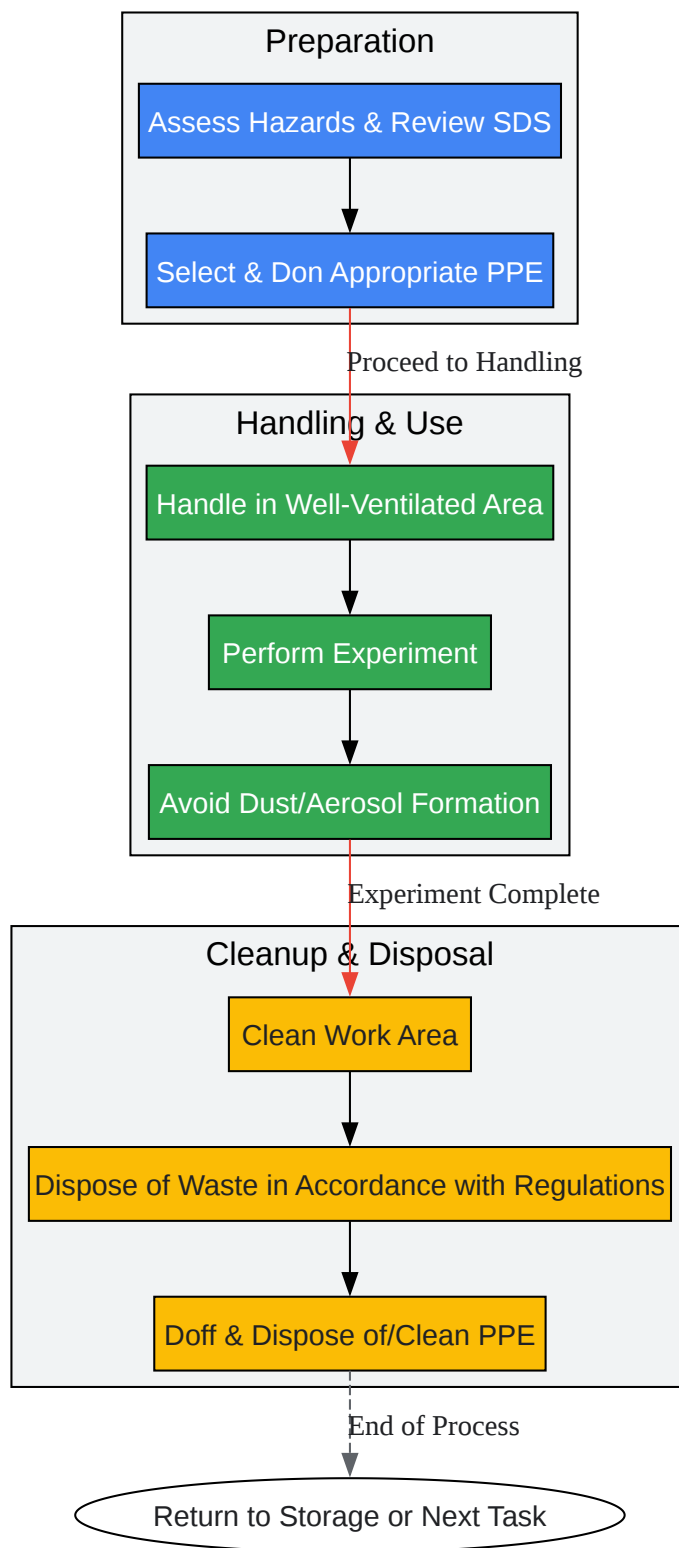
- Keep apart from foodstuff containers or incompatible materials.[3]

Disposal Plan

- Environmental Precautions: Do not allow the chemical to enter drains, surface water, or ground water.[1][2][3]
- Containment and Cleanup: For spills, pick up the material mechanically.[1][2]
- Disposal: Collect and arrange for disposal in suitable and closed containers.[3] Adhere to all appropriate local, state, and federal regulations for disposal.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 1-Myristoyl-3-butyryl-rac-glycerol

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **1-Myristoyl-3-butyryl-rac-glycerol**.

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